

efficacy picoxystrobin vs pyraclostrobin soybean anthracnose

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Compound Focus: Picoxystrobin

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Efficacy Comparison at a Glance

The table below summarizes key experimental findings on the performance of fungicides containing **picoxystrobin** or pyraclostrobin for managing soybean anthracnose.

Fungicide (Active Ingredients)	Application Rate	Key Efficacy Findings	Source / Context
Picoxystrobin + Propiconazole [1]	0.20% concentration	After 3 sprays, provided maximum disease control (PDC) and lowest disease index (PDI) & AUDPC in a 2-year field study. [1]	Research on novel fungicide mixtures in India [1]
Pyraclostrobin [1]	0.1% concentration	Found to be one of the most effective treatments after multiple applications, with low PDI and high PDC. [1]	Same 2-year study as above, used as a standard check. [1]
Picoxystrobin + Tebuconazole [2]	Not fully specified	Provided high levels of anthracnose control and yields exceeding 51 bags of soybeans/ha when used in an application program. [2]	Field experiment in Brazil evaluating mixture products. [2]

Fungicide (Active Ingredients)	Application Rate	Key Efficacy Findings	Source / Context
Azoxystrobin + Tebuconazole [2]	Not fully specified	Similar to the picoxystrobin mixture, provided high control and yield when used in an application program. [2]	Same field experiment in Brazil. [2]

Detailed Experimental Protocols

The data in the table above is derived from field experiments designed to evaluate fungicide efficacy under realistic conditions. Here are the methodologies for the key studies cited:

- **Experimental Design from ICAR-Indian Institute of Soybean Research (2018-2019) [1]:**
 - **Location & Duration:** Conducted over two consecutive years at the ICAR-Indian Institute of Soybean Research, Indore, India.
 - **Design:** Randomized block design with three replications.
 - **Soybean Variety:** JS 20-29, known to be susceptible to anthracnose.
 - **Application Protocol:** Foliar sprays were applied three times at **30, 45, and 60 days after sowing (DAS)**.
 - **Data Collection:** Disease severity was observed on a 0-9 scale at multiple points after spraying. Researchers calculated the **Percent Disease Index (PDI)**, **Percent Disease Control (PDC)**, and **Area Under the Disease Progress Curve (AUDPC)**. Yield was measured at harvest.
- **Experimental Design from Campo Verde, Brazil (2013/2014) [2]:**
 - **Objective:** To evaluate the efficiency of pre-mixed fungicides in control programs.
 - **Soybean Variety:** Pioneer XB90C13, susceptible to anthracnose.
 - **Application Protocol:** Involved four application timings: preventive (before canopy closure) and curative (during flowering, pod formation, and grain filling).
 - **Data Collection:** Researchers recorded disease severity, AUDPC, defoliation, and final crop productivity.

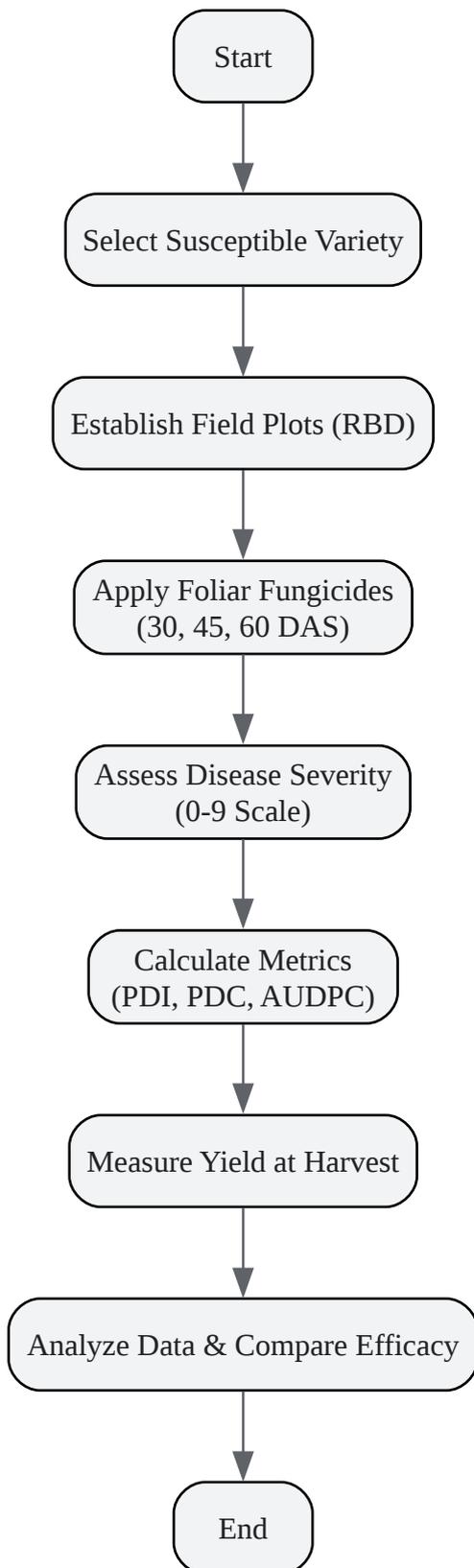
Key Insights for Management

The search results highlight several critical points for researchers and agronomists to consider:

- **The Importance of Mixtures:** Both **picoxystrobin** and pyraclostrobin are **QoI (Quinone outside Inhibitor) fungicides (FRAC Group 11)** [3]. Using them in combination with fungicides from different chemical groups (like the DMI triazoles propiconazole and tebuconazole) is a core resistance management strategy. This approach provides broader-spectrum activity and reduces the risk of selecting for resistant fungal pathogens [4] [2].
- **Application Timing is Critical:** The Brazilian study emphasizes that **preventive applications**, initiated before flowering or even before crop canopy closure, are essential for effective anthracnose management [2].
- **Resistance Concerns:** The NC State Extension guide specifically notes that strobilurin (QoI)-resistant populations of other fungi, like *Cercospora sojina*, have been detected, underscoring why mixtures with multiple modes of action are so important [4].

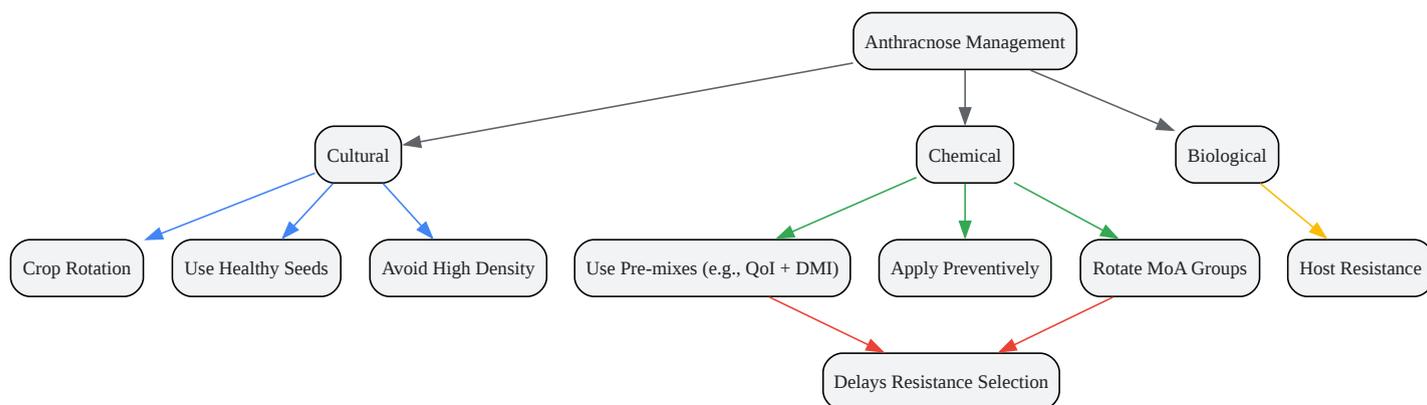
Research Workflow and Management Strategy

The following diagrams illustrate the general experimental workflow for evaluating fungicide efficacy and the integrated strategy for managing soybean anthracnose and fungicide resistance.



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Experimental Workflow for Fungicide Efficacy Trials



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Integrated Strategy for Anthracnose and Resistance Management

How to Proceed with Your Research

The current search results confirm that both **picoxystrobin** and pyraclostrobin are effective against soybean anthracnose when used in mixtures. However, to make a definitive, direct comparison for your guide, I suggest:

- **Consulting Additional Databases:** Search for peer-reviewed articles on platforms like **Google Scholar, Scopus, or Web of Science** using specific terms like "**picoxystrobin pyraclostrobin comparative efficacy soybean**" or "**in vitro toxicity Colletotrichum truncatum**".
- **Reviewing Official Fungicide Trials:** Check publications from **local agricultural universities and government agricultural departments** (e.g., USDA, regional research stations). They often publish results of fungicide performance trials that provide robust, localized data.

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